

# In Vivo Comparative Analysis of Exatecan-Based Antibody-Drug Conjugates

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## Compound of Interest

Compound Name: MC-GGFG-Exatecan

Cat. No.: B608881

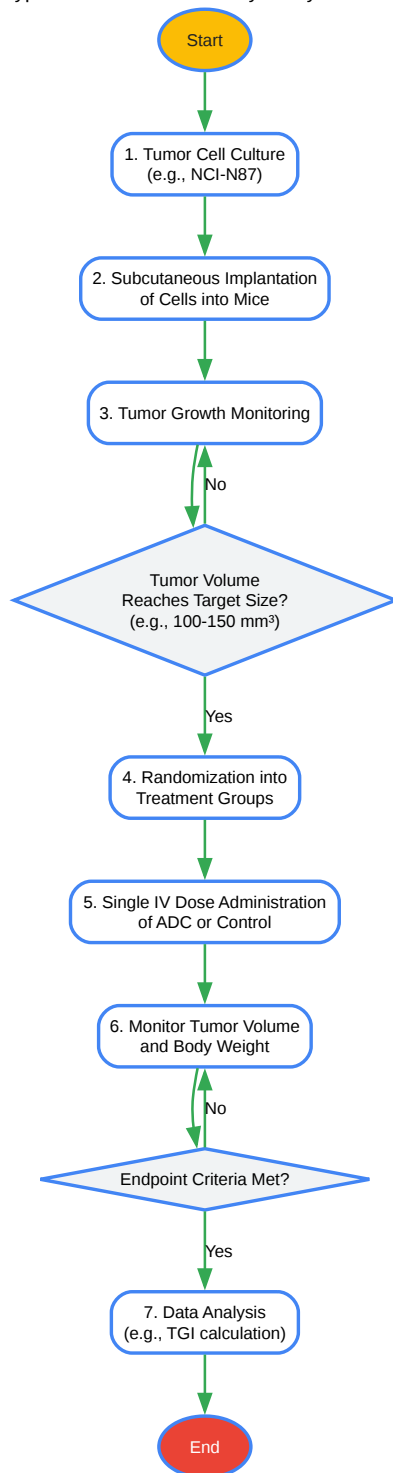
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The landscape of antibody-drug conjugates (ADCs) is rapidly evolving, with payloads featuring topoisomerase I (TOP1) inhibitors like exatecan gaining prominence. These next-generation ADCs are engineered for enhanced stability, potent anti-tumor activity, and improved safety profiles. This guide provides an objective comparison of exatecan-based ADCs based on available preclinical in vivo data, focusing on efficacy and linker technology.

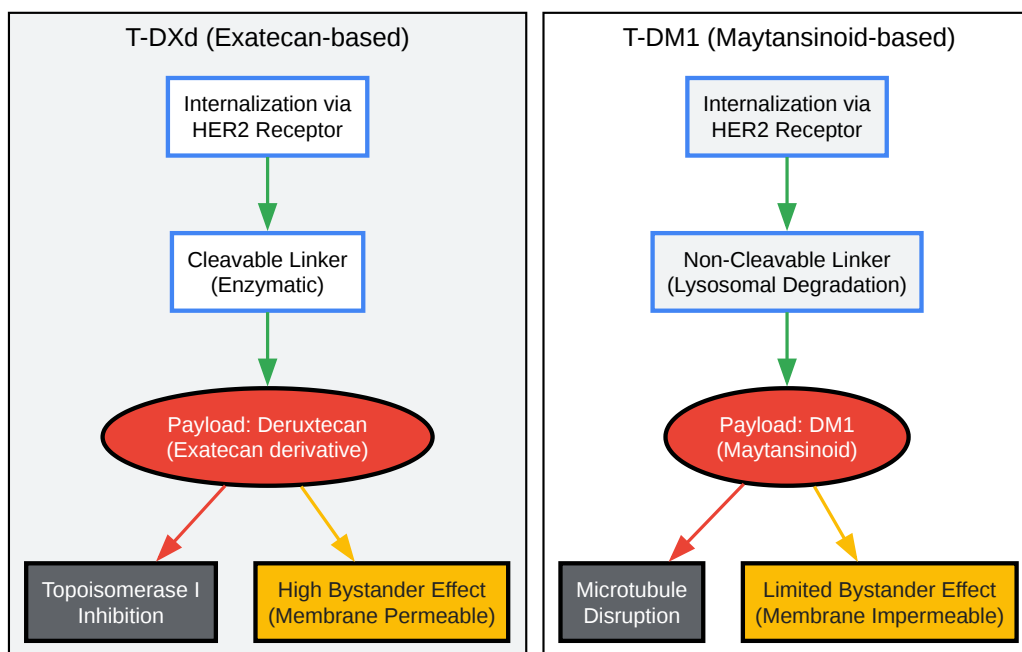
## Mechanism of Action: A General Overview

ADCs represent a targeted therapeutic approach, combining the specificity of a monoclonal antibody with the cytotoxic potency of a small molecule payload. The general mechanism involves the antibody binding to a specific antigen on the surface of tumor cells, followed by internalization of the ADC-antigen complex. Once inside the cell, the cytotoxic payload is released, leading to cell death.

Typical In Vivo ADC Efficacy Study Workflow



Comparison of T-DXd and T-DM1 Mechanisms



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